

Prohydrojasmon racemate stability and degradation in aqueous solutions

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Compound of Interest

Compound Name: Prohydrojasmon racemate

Cat. No.: B013459

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Prohydrojasmon Racemate: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and degradation of **prohydrojasmon racemate** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **prohydrojasmon racemate** in aqueous solutions?

A1: **Prohydrojasmon racemate** is generally stable at room temperature in aqueous solutions at neutral and acidic pH.^[1] However, its stability is pH-dependent, and it is susceptible to degradation under alkaline conditions. While considered relatively stable to phototransformation in water, it is still best practice to protect solutions from light to minimize potential degradation.

Q2: How should I prepare and store aqueous solutions of prohydrojasmon?

A2: Due to its low water solubility (60.2 mg/L at 25°C), it is advisable to first dissolve prohydrojasmon in a minimal amount of a water-miscible organic solvent (e.g., methanol, ethanol, or acetone) before diluting with water.^[1] For long-term storage, solutions should be kept in tightly sealed polyethylene containers, protected from light, and stored at room

temperature.[2] Prohydrojasmon has been shown to be stable for up to 36 months under these conditions.[2]

Q3: What are the primary factors that cause prohydrojasmon degradation in aqueous solutions?

A3: The primary factor is pH. Alkaline conditions (high pH) will accelerate the hydrolysis of the ester group in the prohydrojasmon molecule. While it is considered stable at environmentally relevant pH, a half-life of 10.7 days has been reported at pH 9. High temperatures can also contribute to degradation, although it is stable at typical room and accelerated storage temperatures.[2] Microbial transformation can also lead to rapid degradation in non-sterile environments.

Q4: What are the likely degradation products of prohydrojasmon in water?

A4: While specific studies detailing the degradation products were not found in the provided search results, the most probable degradation pathway in aqueous solution, particularly under basic conditions, is the hydrolysis of the propyl ester. This would yield propyl dihydrojasmonate and propanol.

Troubleshooting Guide

Q: I am seeing a loss of prohydrojasmon concentration in my aqueous solution over a short period. What could be the cause?

A:

- Check the pH of your solution: If the pH is alkaline (above 7), hydrolysis is likely occurring. Adjust the pH to a neutral or slightly acidic range (pH 5-7) if your experimental conditions allow. A half-life of 10.7 days has been reported at pH 9.
- Review your storage conditions: Ensure your solution is protected from light and stored at a stable room temperature. Although considered relatively stable, prolonged exposure to light could contribute to degradation.
- Consider microbial contamination: If you are using non-sterile water or your solution has been stored for an extended period without preservatives, microbial degradation may be a

factor. Prepare fresh solutions with sterile water or filter-sterilize your solution if possible.

- Evaluate for potential oxidation: While less common for this molecule, ensure your solution is not exposed to strong oxidizing agents.

Q: My HPLC analysis shows multiple peaks that I did not see in my initial analysis. What are these?

A: These are likely degradation products.

- Perform a forced degradation study: To confirm this, you can intentionally stress a sample of prohydrojasmon (e.g., by adjusting the pH to 9 or heating it) and compare the resulting chromatogram to your experimental sample. This will help in identifying the degradation peaks.
- Use a stability-indicating method: Ensure your HPLC method is capable of separating the main compound from its degradation products. This typically involves using a gradient elution on a C18 column.

Q: I am having trouble dissolving prohydrojasmon directly in water. What should I do?

A: Prohydrojasmon has low water solubility. It is described as insoluble in water but soluble in organic solvents.^[1]

- Use a co-solvent: First, dissolve the required amount of prohydrojasmon in a small volume of a water-miscible organic solvent like methanol or ethanol.
- Dilute with aqueous solution: Slowly add your aqueous buffer or water to the organic solution while stirring to reach the final desired concentration. Ensure the final concentration of the organic solvent does not interfere with your experiment.

Data Presentation

Table 1: Physical and Chemical Properties of **Prohydrojasmon Racemate**

Property	Value	Source(s)
Appearance	Colorless to pale yellow oily liquid	[1]
Water Solubility	60.2 mg/L (at 25°C)	[3]
Organic Solvent Solubility	Soluble in methanol, ethanol, acetone	[1]
pH of 1% dispersion	6.1	
Thermal Degradation	Degrades at 342°C and above	[2]

Table 2: Stability of **Prohydrojasmon Racemate** in Aqueous Solution

Condition	Stability / Half-life	Notes	Source(s)
Hydrolysis (pH 7)	Stable	Considered stable at environmentally relevant pH.	
Hydrolysis (pH 9)	Half-life of 10.7 days	Degradation occurs under alkaline conditions.	
Phototransformation	Not a significant route of transformation	Solutions should still be protected from light as a best practice.	
Microbial Degradation	Rapid degradation	Expected in microbially-active media.	
Storage (Room Temp)	Stable for up to 36 months	When stored in polyethylene containers in the dark.	[2]

Experimental Protocols

Protocol 1: Forced Degradation Study

This protocol outlines a general procedure for conducting a forced degradation study to identify potential degradation products and establish the degradation pathway of prohydrojasmon. The goal is to achieve 5-20% degradation.

1. Preparation of Stock Solution:

- Prepare a stock solution of prohydrojasmon at a concentration of 1 mg/mL in a suitable organic solvent (e.g., acetonitrile or methanol).

2. Stress Conditions:

- **Acid Hydrolysis:** Dilute the stock solution with 0.1 M HCl to a final concentration of 100 µg/mL. Incubate at 60°C for 24 hours.
- **Base Hydrolysis:** Dilute the stock solution with 0.1 M NaOH to a final concentration of 100 µg/mL. Incubate at room temperature for 24 hours. (Note: Degradation is faster at high pH).
- **Oxidative Degradation:** Dilute the stock solution with 3% hydrogen peroxide to a final concentration of 100 µg/mL. Keep at room temperature for 24 hours, protected from light.
- **Thermal Degradation:** Place the solid prohydrojasmon powder in a hot air oven at 80°C for 48 hours. Also, heat the stock solution at 60°C for 48 hours.
- **Photolytic Degradation:** Expose the stock solution in a transparent container to direct sunlight for 48 hours or in a photostability chamber. A control sample should be wrapped in aluminum foil to protect it from light.

3. Sample Analysis:

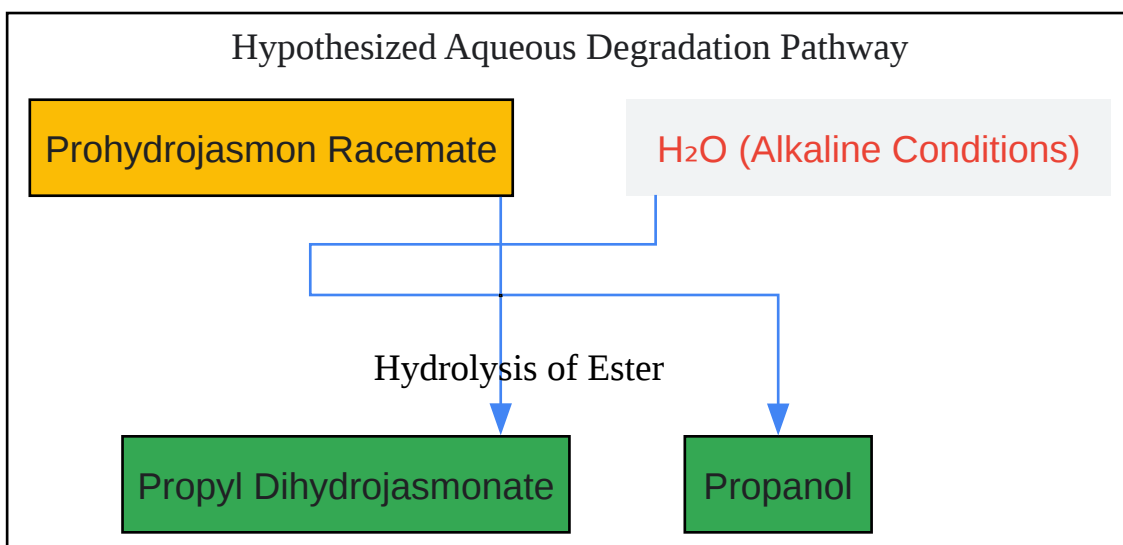
- At specified time points (e.g., 0, 4, 8, 12, 24 hours), withdraw an aliquot of each stressed solution.
- Neutralize the acid and base hydrolysis samples before analysis.
- Dilute all samples to a suitable concentration with the mobile phase and analyze using a stability-indicating HPLC method.

Protocol 2: Stability-Indicating HPLC Method

This is a general-purpose HPLC method suitable for separating prohydrojasmon from its potential degradation products. Method optimization may be required.

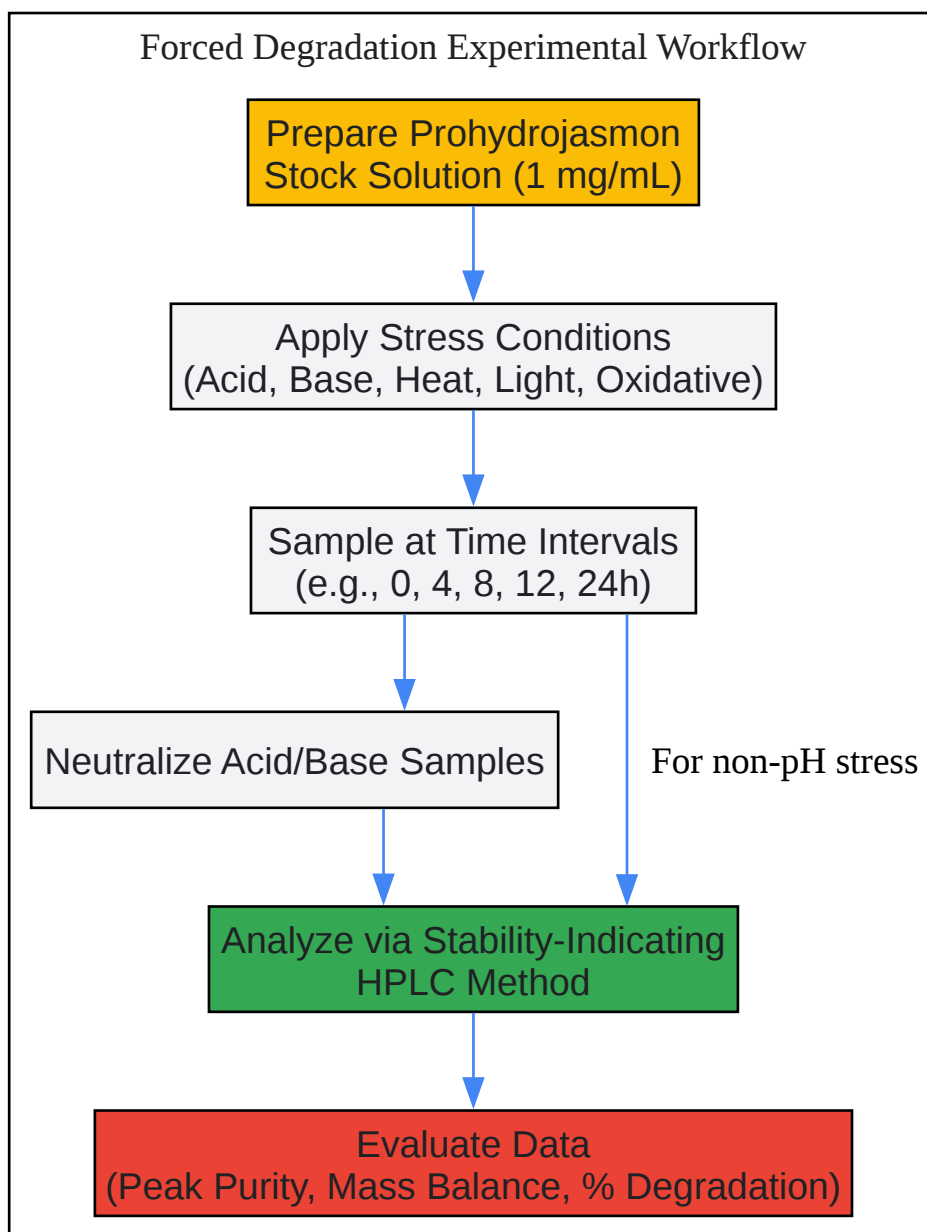
- Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient Program:
 - 0-5 min: 40% B
 - 5-20 min: 40% to 90% B
 - 20-25 min: 90% B
 - 25-26 min: 90% to 40% B
 - 26-30 min: 40% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 10 µL.
- Detection: UV at 210 nm.

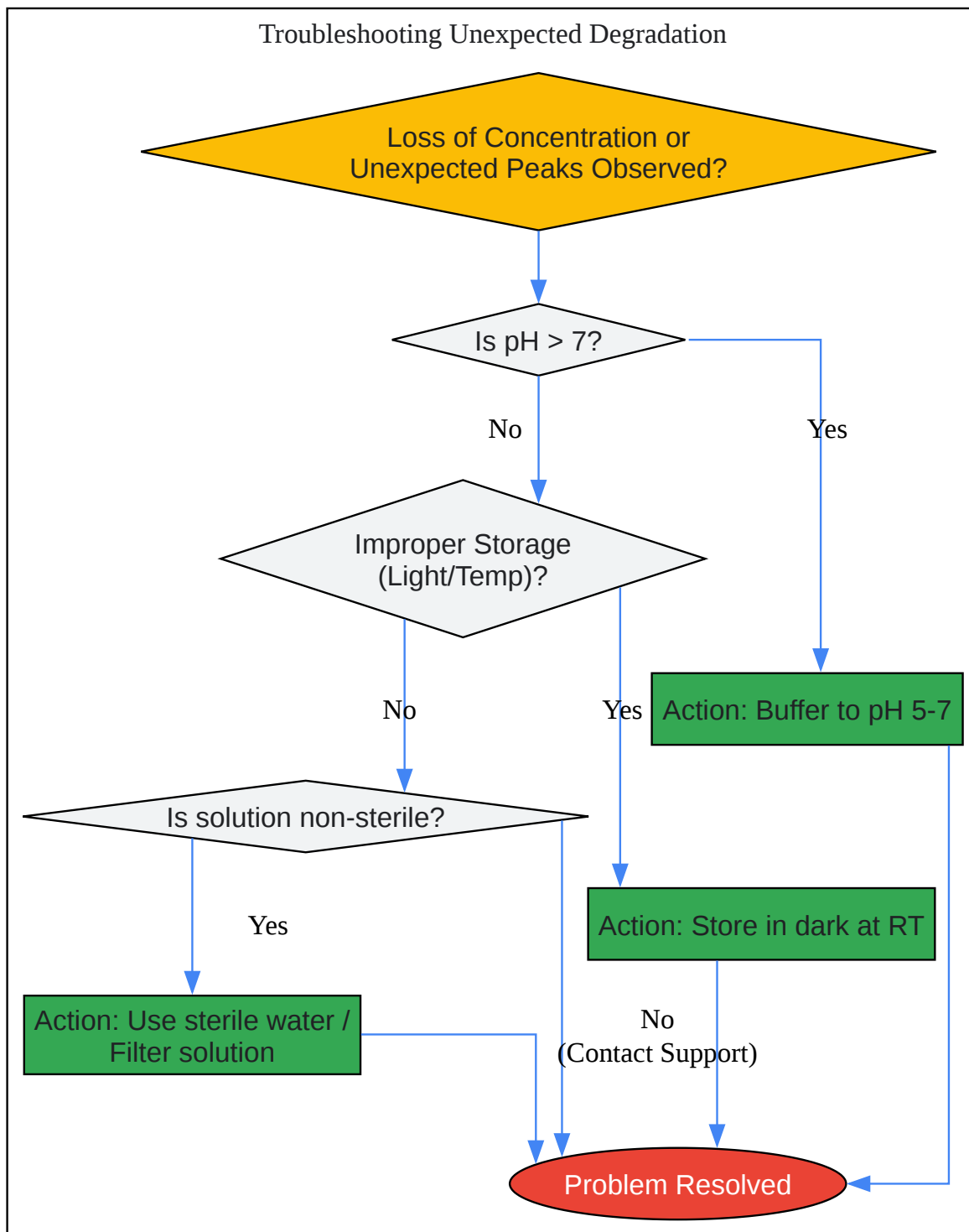
Mandatory Visualizations



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Caption: Hypothesized degradation pathway of prohydrojasmon via hydrolysis.





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References

- 1. japsonline.com [japsonline.com]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. resolvemass.ca [resolvemass.ca]
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